

# methanesulfonyl azide handling and storage

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## Compound Focus: Methanesulfonyl azide

CAS No.: 1516-70-7

Cat. No.: S1503329

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## Physical and Chemical Properties

The table below summarizes the key characteristics of **methanesulfonyl azide** [1]:

Property	Value / Description
Chemical Formula	$\text{CH}_3\text{N}_3\text{O}_2\text{S}$
Molar Mass	121.12 $\text{g}\cdot\text{mol}^{-1}$
Melting Point	18 °C (64 °F; 291 K)
Decomposition	Begins at 120 °C (248 °F; 393 K)
Primary Use	Production of diazo compounds

In both the gas phase and solid state, the molecule adopts a single conformation where the azido group is synperiplanar to one of the S=O groups. In its crystalline form, the molecules form a three-dimensional network through  $\text{O}\cdots\text{H}-\text{C}-\text{H}\cdots\text{O}$  hydrogen bonds [2].

## Hazard Assessment and Safe Handling

**Methanesulfonyl azide** is **explosive** and requires appropriate safety measures [1].

## Thermal Stability and Explosivity

- **Decomposition Enthalpy:** Sulfonyl azide reagents like **methanesulfonyl azide** have a high average decomposition enthalpy ( $\Delta H_D$ ) of approximately **-201 kJ mol<sup>-1</sup>**, indicating significant energy release [3].
- **General Hazard:** Like many diazo compounds and transfer reagents, it can undergo rapid exothermic decomposition, generating large volumes of gas [3].

## Safety Protocols

- **Temperature Control:** Always use adequate temperature control. Operations should be conducted well below the decomposition onset temperature of **120°C** [1] [3].
- **Impact and Friction:** Avoid manipulation that could cause impact or friction, particularly with neat quantities [3].
- **In Situ Preparation:** Consider generating and using **methanesulfonyl azide in situ** (e.g., in acetonitrile) to minimize handling of the isolated, pure compound and reduce explosion hazards [1].
- **Handling Cautions:** A study on the related reagent trifluoromethanesulfonyl azide noted that its stock solution in hexane is fairly stable, but it should still be handled with care. This principle can be cautiously extended to **methanesulfonyl azide**, emphasizing the need for precautions even when working with solutions [4].

## Synthesis and Reactivity

### Synthesis Protocol

A common and straightforward preparation method is from methanesulfonyl chloride and sodium azide [1].

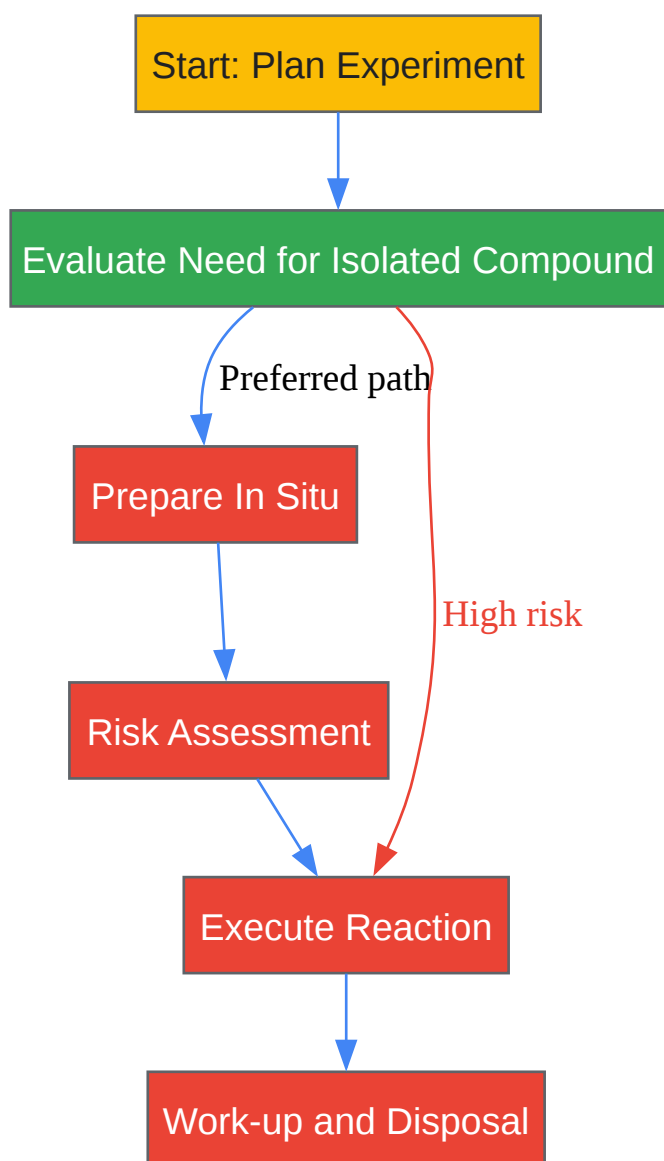
- **Reaction:** React methanesulfonyl chloride with sodium azide ( $\text{NaN}_3$ ) in a solvent like **ethanol** or **methanol** [1].
- **Purification:** The purification of the reaction mixture is reported to be straightforward [1].

### Key Chemical Reactions

- **Diazo Transfer:** Its primary application is as a diazo transfer reagent to produce diazo compounds. It is considered a superior reagent for this purpose due to its simple production and easy purification [1].
- **Photolysis:** Upon photolysis with a 193 nm laser in an inert noble gas matrix (e.g., argon or neon), **methanesulfonyl azide** loses  $N_2$  to form a short-lived **triplet sulfonyl nitrene** ( $CH_3SO_2N$ ). Further irradiation at 266 nm converts this nitrene into **methyl isocyanate** ( $CH_3NSO_2$ ) via a pseudo-Curtius rearrangement [2].
- **Sensitized Photolysis in Hydrocarbons:** Irradiating **methanesulfonyl azide** in the presence of hydrocarbons yields methanesulfonamide and its N-substituted derivatives [1].

## Experimental Workflow for Safe Handling

The diagram below outlines a core workflow for planning an experiment involving **methanesulfonyl azide**, integrating safety considerations from synthesis to disposal.



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Core workflow for handling **methanesulfonyl azide**, emphasizing in-situ preparation to mitigate risks.

## Summary for Practitioners

- **Utility:** **Methanesulfonyl azide** is a highly useful reagent for **diazo transfer** reactions and studies of **nitrene chemistry** [1] [2].
- **Primary Risk:** The most significant hazard is its potential for **explosive decomposition** upon heating, shock, or friction [1] [3].
- **Key Safety Strategy:** The most robust risk mitigation approach is **in situ preparation** to avoid isolating and handling the pure compound [1].

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## References

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